

4-Methylcyclohex-3-enecarbaldehyde IUPAC name and synonyms

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Compound of Interest

Compound Name: 4-Methylcyclohex-3-enecarbaldehyde

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An In-Depth Technical Guide to 4-Methylcyclohex-3-enecarbaldehyde

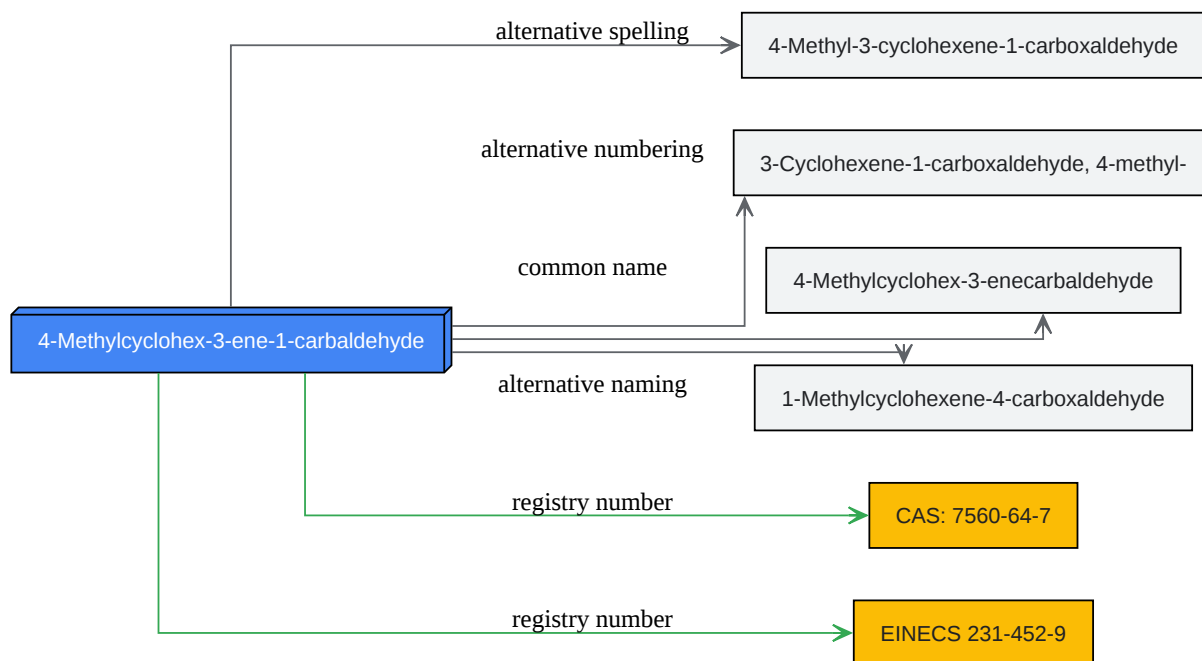
This technical guide provides a comprehensive overview of **4-methylcyclohex-3-enecarbaldehyde**, including its IUPAC nomenclature, synonyms, and key physicochemical properties. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

IUPAC Name and Synonyms

The systematic IUPAC name for this compound is 4-methylcyclohex-3-ene-1-carbaldehyde[1][2][3]. It is a cyclic aldehyde and a derivative of cyclohexene. The molecule exists as a racemic mixture, though specific stereoisomers such as (1R)-4-methylcyclohex-3-ene-1-carbaldehyde are also recognized[4].

The compound is known by several synonyms in scientific literature and chemical databases. These alternative names are often based on older nomenclature systems or are supplier-specific identifiers.

Logical Relationship of Synonyms



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Caption: IUPAC name and common synonyms for **4-methylcyclohex-3-enecarbaldehyde**.

A comprehensive list of synonyms includes:

- 4-Methyl-3-cyclohexene-1-carboxaldehyde[1][5]
- 3-Cyclohexene-1-carboxaldehyde, 4-methyl-[1][3][6]
- **4-methylcyclohex-3-enecarbaldehyde**[3][6]
- 1-Cyclohexene-4-carboxaldehyde, 1-methyl-[3][7]
- 4-methyl-3-cyclohexenecarboxaldehyde[1][5]

Physicochemical Properties

The following table summarizes the key quantitative data and computed properties for **4-methylcyclohex-3-enecarbaldehyde**.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ O	[1][2]
Molecular Weight	124.18 g/mol	[1]
CAS Number	7560-64-7	[1][3]
Boiling Point	176.1 °C at 760 mmHg (estimated)	[5][6]
Flash Point	55.3 °C (estimated)	[5][6]
Density	0.998 g/cm ³	[5]
Vapor Pressure	1.11 mmHg at 25 °C	[5]
XLogP3	1.1	[4][5]
Hydrogen Bond Donor Count	0	[5]
Hydrogen Bond Acceptor Count	1	[5]
Rotatable Bond Count	1	[5]
Exact Mass	124.088815 u	[4][5]

Experimental Protocols

While a specific protocol for the synthesis of **4-methylcyclohex-3-enecarbaldehyde** is not readily available in the provided context, a well-documented synthesis for a closely related compound, 4-methylcyclohexene, involves the acid-catalyzed dehydration of 4-methylcyclohexanol[8][9]. This procedure illustrates a common synthetic route for introducing unsaturation into a cyclohexyl ring system.

Synthesis of 4-Methylcyclohexene from 4-Methylcyclohexanol

This protocol details the dehydration of an alcohol to form an alkene, which is a foundational reaction in organic synthesis.

Materials:

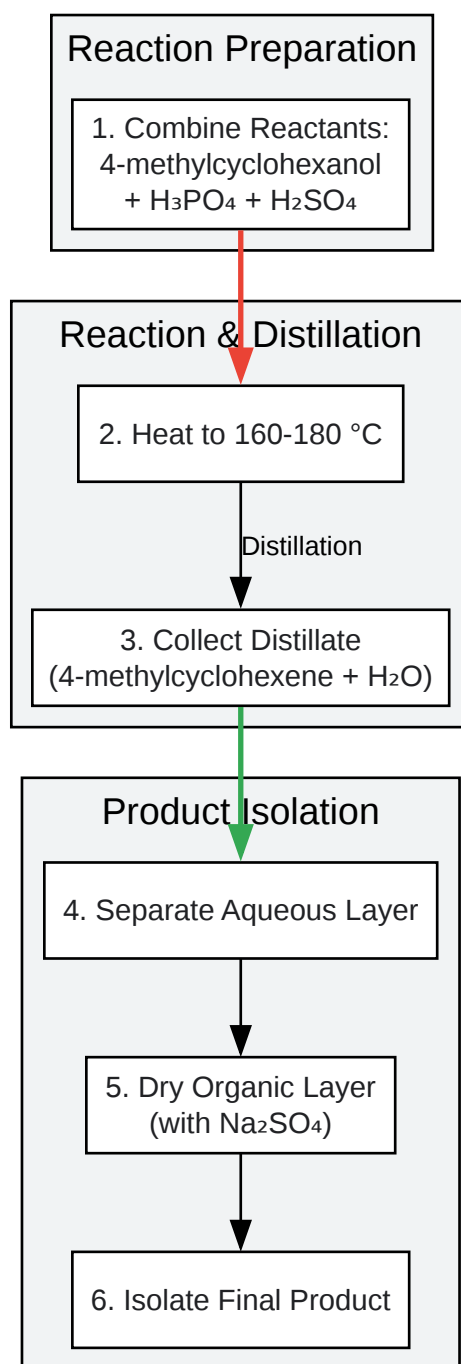
- 4-methylcyclohexanol (1.5 mL)
- 85% Phosphoric acid (H_3PO_4) (0.40 mL)
- Concentrated Sulfuric acid (H_2SO_4) (6 drops)
- Anhydrous sodium sulfate (Na_2SO_4)
- 5-mL conical vial with spin vane
- Hickman distillation head
- Water-cooled condenser
- Heating mantle or sand bath

Procedure:

- **Reaction Setup:** In a tared 5-mL conical vial containing a spin vane, combine 1.5 mL of 4-methylcyclohexanol, 0.40 mL of 85% phosphoric acid, and six drops of concentrated sulfuric acid[8].
- **Distillation:** Attach a Hickman distillation head and a water-cooled condenser to the vial. Heat the mixture to 160-180 °C while stirring[8][9]. The product, 4-methylcyclohexene, will co-distill with water.
- **Collection:** Periodically collect the distillate from the well of the Hickman head into a clean collection vial[8][9]. Continue distillation until no more product is formed.
- **Workup:** Allow the collected distillate to separate into two layers. Remove the lower aqueous layer.

- Drying: Transfer the organic layer (the product) to a clean, dry test tube and add a small amount of anhydrous sodium sulfate to remove any residual water. Allow it to stand for 15 minutes^[8].
- Isolation: Carefully transfer the dry product to a pre-weighed, clean vial to determine the final mass and calculate the yield.

Experimental Workflow for Synthesis of 4-Methylcyclohexene



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Caption: Workflow for the synthesis of 4-methylcyclohexene via acid-catalyzed dehydration.

Biological and Industrial Relevance

4-Methylcyclohex-3-enecarbaldehyde and related compounds are of interest in the study of natural products and synthetic chemistry[4][10]. While specific biological signaling pathways involving this exact molecule are not detailed in the provided search results, its structural motifs are found in various monocyclic monoterpenoids, a class of organic compounds with diverse biological activities[11]. Its potential applications could be in the fragrance and flavor industry, although some sources indicate it is not currently used for such purposes[7]. Further research is needed to fully elucidate its biological role and potential applications in drug development.

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References

- 1. 3-Cyclohexene-1-carboxaldehyde, 4-methyl- | C₈H₁₂O | CID 111012 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 3. 3-Cyclohexene-1-carboxaldehyde, 4-methyl- [webbook.nist.gov]
- 4. (1R)-4-methylcyclohex-3-ene-1-carbaldehyde | C₈H₁₂O | CID 7367165 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 3-Cyclohexene-1-carboxaldehyde, 4-methyl- | lookchem [lookchem.com]
- 6. 4-methyl-3-cyclohexene-1-carboxaldehyde [flavscents.com]
- 7. 4-methyl-3-cyclohexene-1-carboxaldehyde, 7560-64-7 [thegoodscentscompany.com]
- 8. westfield.ma.edu [westfield.ma.edu]
- 9. google.com [google.com]
- 10. CNP0198350.0 - COCONUT [coconut.naturalproducts.net]
- 11. Showing Compound 4-(4-Methyl-3-pentenyl)-3-cyclohexene-1-carboxaldehyde (FDB008400) - FooDB [foodb.ca]
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